

Technical Whitepaper: Spectroscopic Characterization and Analytical Profiling of 2-Iodoadenosine[1]

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Compound of Interest

Compound Name: 2-Iodoadenosine

Cat. No.: B8816097

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Part 1: Executive Summary

2-Iodoadenosine (CAS: 35109-88-7) is a critical purine nucleoside intermediate used extensively in the synthesis of A2A and A3 adenosine receptor agonists.[1] Its C2-iodo position serves as a versatile handle for palladium-catalyzed cross-coupling reactions (e.g., Sonogashira coupling), enabling the introduction of diverse alkynyl and aryl groups essential for structure-activity relationship (SAR) studies.[1]

This technical guide provides a definitive reference for the spectroscopic identification of **2-iodoadenosine**. It synthesizes nuclear magnetic resonance (NMR), mass spectrometry (MS), and infrared (IR) data into a self-validating analytical framework.[1] The guide emphasizes the causality behind spectral features—specifically the heavy-atom effect of iodine on chemical shifts and the specific fragmentation pathways observed in electrospray ionization (ESI).

Part 2: Chemical Identity & Physical Properties[1][2]

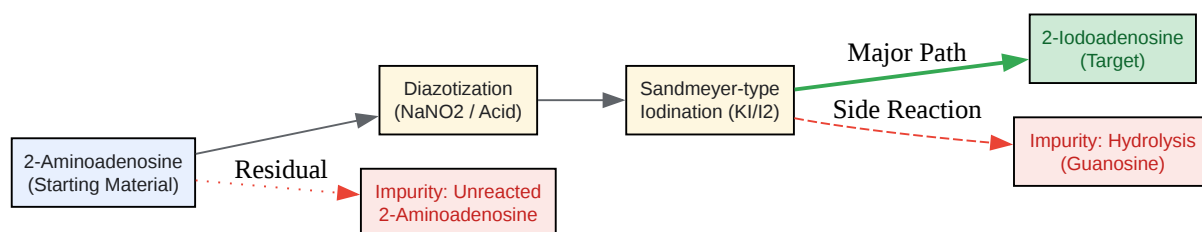
Before spectroscopic analysis, the compound must be verified against standard physicochemical properties.

Property	Data	Notes
IUPAC Name	(2R,3R,4S,5R)-2-(6-amino-2-iodopurin-9-yl)-5-(hydroxymethyl)oxolane-3,4-diol	
Molecular Formula	C ₁₀ H ₁₂ IN ₅ O ₄	
Molecular Weight	393.14 g/mol	Monoisotopic Mass: 392.99
Appearance	White to off-white powder	Light sensitive (store in dark)
Melting Point	~200 °C (decomposes)	Distinct decomposition often observed
Solubility	DMSO (High), DMF (High), H ₂ O (Low)	NMR typically performed in DMSO-d ₆
UV	265 nm (in H ₂ O)	Useful for HPLC detection

Part 3: Synthesis & Impurity Logic

Understanding the synthesis is crucial for anticipating impurities in the spectra. **2-Iodoadenosine** is typically synthesized via the diazotization of 2-aminoadenosine (or guanosine derivatives) followed by iodination.

Synthesis Workflow Diagram



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Caption: Synthesis pathway highlighting the origin of potential impurities (Guanosine and 2-Aminoadenosine) detectable in NMR/MS.

Part 4: Spectroscopic Deep Dive

Nuclear Magnetic Resonance (NMR)[1][3][5][6][7][8][9][10]

Solvent: DMSO-d₆ is the standard solvent due to the compound's polarity. Key Diagnostic: The absence of the C2-proton signal (present in adenosine at ~8.1 ppm) and the shielding of the C2 carbon.

H NMR Data (400 MHz, DMSO-d₆)

Position	Shift (, ppm)	Multiplicity	Integration	Assignment Logic
H8	8.25 - 8.35	Singlet (s)	1H	Purine ring proton.[1] Deshielded by N7/N9.[1]
NH ₂	7.60 - 7.80	Broad Singlet (br s)	2H	Exocyclic amine (6-NH ₂).[1] Exchangeable with D ₂ O.
H1'	5.80 - 5.90	Doublet (d)	1H	Anomeric proton. [1] Hz.[1]
OH-2',3'	5.40 - 5.50	Doublet (d)	2H	Ribose hydroxyls.[1] Disappear with D ₂ O shake.
OH-5'	5.10 - 5.20	Triplet (t)	1H	5'-Hydroxyl.[1] Disappears with D ₂ O shake.
H2'	4.50 - 4.60	Multiplet (m)	1H	Ribose ring proton.[1]
H3'	4.10 - 4.20	Multiplet (m)	1H	Ribose ring proton.[1]
H4'	3.90 - 4.00	Multiplet (m)	1H	Ribose ring proton.[1]
H5', H5''	3.50 - 3.70	Multiplet (m)	2H	Diastereotopic methylene protons.[1]

Critical Analysis:

- The "H2 Gap": In unsubstituted adenosine, the H2 proton appears as a sharp singlet around 8.14 ppm. In **2-iodoadenosine**, this signal must be absent.[\[1\]](#) If a singlet persists at ~8.1 ppm, the sample is contaminated with adenosine or a byproduct.
- Solvent Peaks: Expect DMSO pentet at 2.50 ppm and a water singlet (variable) around 3.33 ppm.[\[1\]](#)[\[2\]](#)

C NMR Data (100 MHz, DMSO-d₆)

Carbon	Shift (, ppm)	Assignment Logic
C6	~156.0	Attached to NH ₂ . [1] Deshielded.
C4	~149.5	Bridgehead carbon. [1]
C8	~139.5	C-H bond (correlates to H8 in HSQC). [1]
C2	~118.0 - 121.0	Diagnostic Peak. Iodinated carbon. [1]
C5	~119.0	Bridgehead carbon. [1]
C1'	~87.5	Anomeric carbon. [1]
C4'	~85.8	Ribose ring. [1]
C2'	~73.5	Ribose ring. [1]
C3'	~70.5	Ribose ring. [1]
C5'	~61.5	Methylene carbon. [1]

The Heavy Atom Effect: The iodine atom at C2 exerts a "heavy atom effect," causing a significant upfield shift (shielding) of the C2 carbon compared to adenosine (where C2 is ~152 ppm). The C2 signal in **2-iodoadenosine** typically resonates near 120 ppm, often overlapping with or appearing close to the C5 signal.

Mass Spectrometry (ESI-MS)[\[1\]](#)[\[7\]](#)

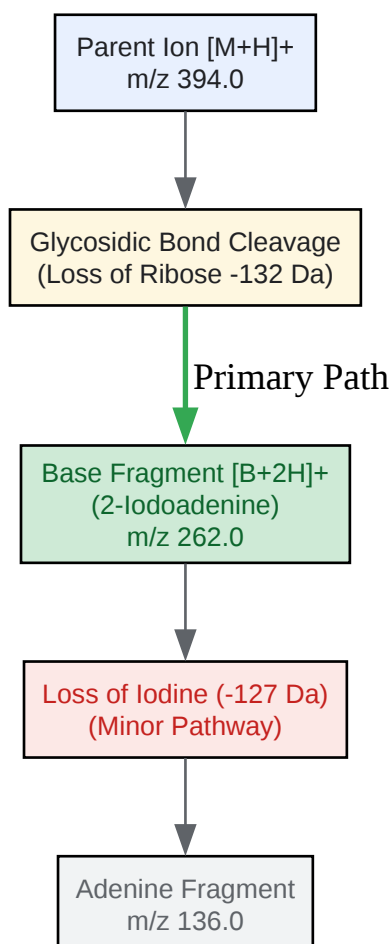
Mass spectrometry confirms the molecular weight and provides structural verification through fragmentation.

Ionization Mode: Positive ESI (

ESI) Molecular Ion:

(approx)[[1](#)]

Fragmentation Pathway Diagram



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Caption: Primary fragmentation pathway in ESI-MS. The loss of the ribose sugar is the dominant event.

Interpretation:

- Parent Ion (m/z 394): Confirms the intact molecule.[\[1\]](#)
- Base Peak (m/z 262): Corresponds to the protonated nucleobase (2-iodoadenine).[\[1\]](#) This confirms that the iodine is attached to the base, not the sugar.
- Isotope Pattern: Unlike Chlorine (3:1) or Bromine (1:1), Iodine is monoisotopic (I).[\[1\]](#) There is no M+2 peak from the halogen. The M+1 peak is purely from C contributions.[\[1\]](#)

Infrared Spectroscopy (IR)[\[1\]](#)

IR is less specific for unique identification but confirms functional groups.[\[1\]](#)

- 3100 - 3400 cm^{-1} : Broad O-H (sugar) and N-H (amine) stretching.[\[1\]](#)
- 1600 - 1650 cm^{-1} : C=N ring stretching and NH_2 bending (Scissoring).[\[1\]](#)
- 1050 - 1100 cm^{-1} : C-O-C stretching (Ribose ether linkage).[\[1\]](#)

Part 5: Experimental Protocols

Protocol A: Sample Preparation for NMR

To ensure high-resolution spectra without water interference.[\[1\]](#)

- Mass: Weigh 5–10 mg of **2-iodoadenosine** into a clean vial.
- Solvent: Add 0.6 mL of DMSO- d_6 (99.9% D).[\[1\]](#)
 - Note: Do not use CDCl_3 (insoluble).[\[1\]](#) D_2O can be used but will exchange the OH and NH_2 protons, simplifying the spectrum but losing structural information.
- Mixing: Vortex until fully dissolved. If the solution is cloudy, filter through a cotton plug into the NMR tube.
- Acquisition: Run standard proton (16 scans) and carbon (1024+ scans) sequences.[\[1\]](#)

Protocol B: HPLC-MS Method

For purity profiling and identity confirmation.^[1]

- Column: C18 Reverse Phase (e.g., Agilent Zorbax Eclipse Plus, 3.5 μ m, 4.6 x 100 mm).^[1]
- Mobile Phase A: Water + 0.1% Formic Acid.^[1]
- Mobile Phase B: Acetonitrile + 0.1% Formic Acid.^[1]
- Gradient:
 - 0-2 min: 5% B^[1]
 - 2-15 min: 5% -> 95% B^[1]
 - 15-20 min: 95% B^[1]
- Detection: UV at 265 nm; MS in ESI+ mode (Scan range 100-600 m/z).
- Expected RT: **2-Iodoadenosine** is more hydrophobic than adenosine due to the iodine.^[1] It will elute later than adenosine.^[1]

Part 6: References

- Synthesis and Characterization: Causey, C. P., et al. "Synthesis and evaluation of 2-ethynyl-adenosine-5'-triphosphate as a chemical reporter for protein AMPylation."^[1] RSC Advances, 2015.^[1] (See ESI for specific NMR visuals).
- Chemical Properties: National Center for Biotechnology Information.^[1] "PubChem Compound Summary for CID 169662, **2-Iodoadenosine**." PubChem, 2023.^[1] ^[1]
- General Nucleoside NMR: Rosemeyer, H. "Nucleosides and Nucleotides."^[1] In: NMR Spectroscopy of Biological Solids, CRC Press. (General reference for purine chemical shift logic).
- Heavy Atom Effect: Breitmaier, E., & Voelter, W. "Carbon-13 NMR Spectroscopy: High-Resolution Methods and Applications in Organic Chemistry and Biochemistry."^[1] VCH, 1987.

[1][3] (Authoritative text on C-I shielding effects).

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Sources

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